

# An In-depth Technical Guide to Hydrazinyl-s-Triazines: Structure, Synthesis, and Applications

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## Compound of Interest

Compound Name:	4,6-Dihydrazinyl-1,3,5-triazin-2-amine
CAS No.:	25170-95-0
Cat. No.:	B14696233

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An initial search for "**4,6-dihydrazinyl-1,3,5-triazin-2-amine**" reveals a scarcity of specific data for this exact chemical structure in readily available scientific literature and databases. This suggests that this particular compound may not be widely synthesized or characterized. However, the query leads to two closely related and well-documented analogues that provide significant insight into the chemistry of hydrazinyl-substituted s-triazines. This guide will therefore focus on these two key compounds: the fully substituted 2,4,6-trihydrazinyl-1,3,5-triazine and the mono-substituted 6-hydrazinyl-1,3,5-triazine-2,4-diamine. By examining these molecules, we can infer the probable characteristics and synthetic strategies that would apply to the originally requested compound.

The 1,3,5-triazine (s-triazine) scaffold is a cornerstone in heterocyclic chemistry, largely due to the commercial availability and versatile reactivity of its chlorinated precursor, cyanuric chloride (2,4,6-trichloro-1,3,5-triazine).[1] The three chlorine atoms on cyanuric chloride can be sequentially and selectively replaced by a wide array of nucleophiles, including amines, alcohols, and hydrazines, by carefully controlling reaction temperatures.[1][2] This allows for the precise construction of a vast library of triazine derivatives with tailored properties.

The introduction of one or more hydrazinyl (-NHNH<sub>2</sub>) moieties to the triazine ring imparts unique chemical properties and biological activities. The hydrazinyl group is a potent nucleophile and a versatile functional handle for further derivatization, often through condensation reactions with aldehydes and ketones to form hydrazones.[3] This reactivity is extensively exploited in medicinal chemistry and materials science.[4][5]

## Part 1: The Trisubstituted Analogue: 2,4,6-Trihydrazinyl-1,3,5-triazine

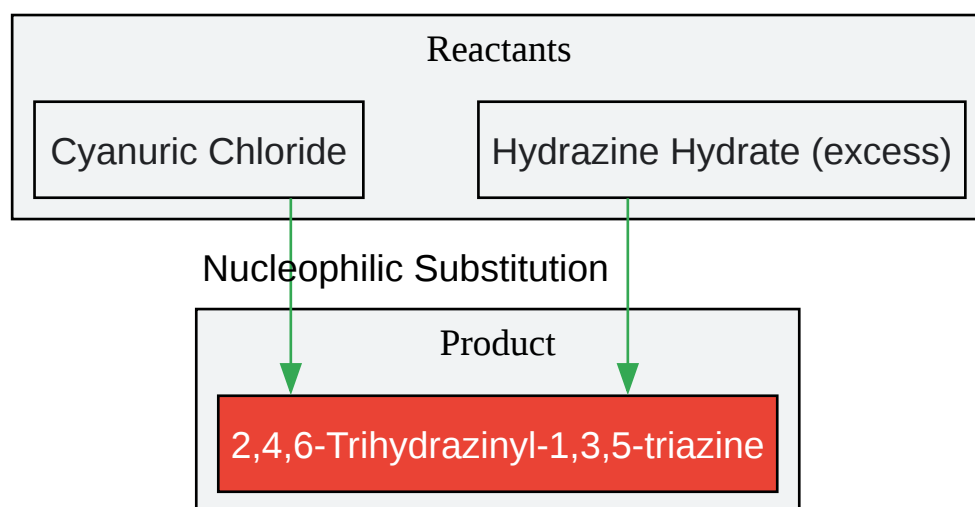
Also known as trihydrazinotriazine (THT), this molecule is the fully hydrazinyl-substituted derivative of the s-triazine ring. It is a nitrogen-rich compound that has garnered interest for its applications as a blowing agent and in the field of energetic materials.

### Core Chemical Identifiers

Identifier	Value
CAS Number	10105-42-7[6]
IUPAC Name	(4,6-dihydrazinyl-1,3,5-triazin-2-yl)hydrazine[6]
Synonyms	Trihydrazinotriazine, Genitron THT, Trihydrazino-s-triazine, Cyanuric trihydrazide[6][7]
Molecular Formula	C <sub>3</sub> H <sub>9</sub> N <sub>9</sub> [6]
Molecular Weight	171.17 g/mol [6]
Canonical SMILES	C1(=NC(=NC(=N1)NN)NN)NN[8]
InChI Key	CZGWDPMDAIPURF-UHFFFAOYSA-N[8]

### Synthesis of 2,4,6-Trihydrazinyl-1,3,5-triazine

The synthesis of 2,4,6-trihydrazinyl-1,3,5-triazine is a classic example of nucleophilic aromatic substitution on the s-triazine ring, starting from the readily available and inexpensive cyanuric chloride.[9] The reaction involves the stepwise replacement of the three chlorine atoms with hydrazine.



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*Synthesis of 2,4,6-Trihydrazinyl-1,3,5-triazine.*

Experimental Protocol:

A general laboratory procedure for the synthesis of 2,4,6-trihydrazinyl-1,3,5-triazine is as follows:

- Preparation of Reactants: A solution of cyanuric chloride in a suitable solvent (e.g., dioxane) is prepared in a reaction vessel equipped with a stirrer and a dropping funnel.[3]
- Nucleophilic Substitution: An aqueous solution of hydrazine hydrate (in excess) is added dropwise to the cyanuric chloride solution while maintaining a low temperature (typically 0-5 °C) to control the exothermic reaction and prevent side reactions.
- Reaction Completion: After the addition is complete, the reaction mixture is stirred for several hours, allowing it to gradually warm to room temperature to ensure the complete substitution of all three chlorine atoms.
- Isolation and Purification: The resulting precipitate, 2,4,6-trihydrazinyl-1,3,5-triazine, is isolated by filtration.
- Washing and Drying: The product is washed with water and then with a suitable organic solvent (e.g., ethanol) to remove any unreacted starting materials and byproducts. The

purified product is then dried under vacuum.

## Applications and Research Interest

- **Blowing Agents:** Due to its high nitrogen content, 2,4,6-trihydrazinyl-1,3,5-triazine can thermally decompose to release a large volume of nitrogen gas, making it useful as a blowing agent in the production of foamed plastics.
- **Energetic Materials:** The high nitrogen content and positive heat of formation make it a candidate for research into new energetic materials and propellants.[10]
- **Polymer Chemistry:** The three hydrazinyl groups serve as reactive sites for the synthesis of covalent organic frameworks (COFs) and other polymers. For instance, it can be reacted with aldehydes or ketones to form cross-linked hydrazone polymers.[5]

## Safety and Handling

Detailed toxicity data for 2,4,6-trihydrazinyl-1,3,5-triazine is not extensively documented. However, as with all hydrazine derivatives, it should be handled with care, using appropriate personal protective equipment (PPE), including gloves and safety glasses. Hydrazine and its derivatives are often toxic and potential carcinogens. Work should be conducted in a well-ventilated fume hood.

## Part 2: The Monosubstituted Analogue: 6-Hydrazinyl-1,3,5-triazine-2,4-diamine

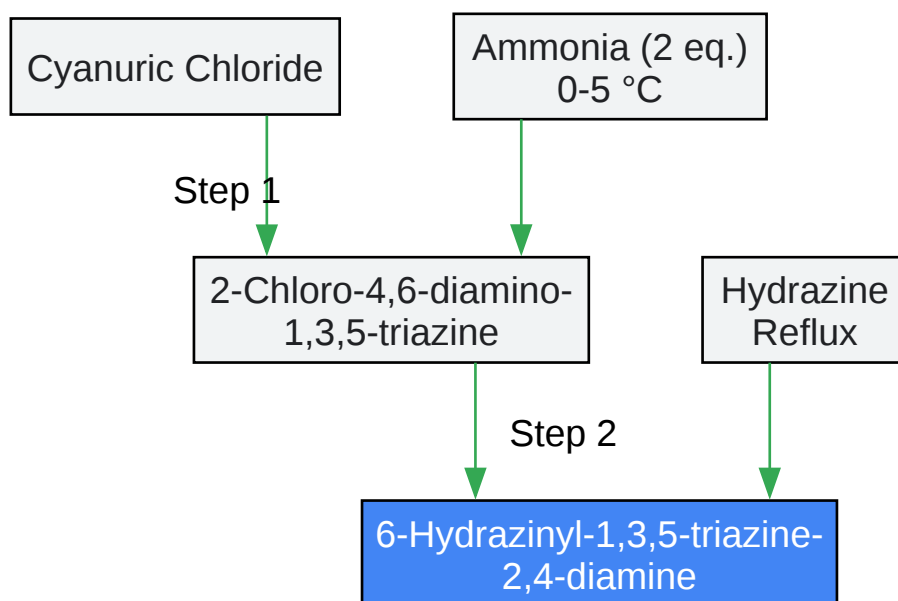
This compound, also known as diaminohydrazinotriazine, features a single hydrazinyl group and two amino groups on the s-triazine ring. This structure is of particular interest in medicinal chemistry, where the combination of the triazine core and the reactive hydrazinyl group allows for the development of various biologically active molecules.[4]

## Core Chemical Identifiers

Identifier	Value
CAS Number	10409-76-4[4]
IUPAC Name	6-hydrazinyl-1,3,5-triazine-2,4-diamine[4]
Synonyms	2,4-Diamino-6-hydrazino-s-triazine
Molecular Formula	C <sub>3</sub> H <sub>7</sub> N <sub>7</sub> [4]
Molecular Weight	141.14 g/mol [4]
Canonical SMILES	C1(=NC(=NC(=N1)NN)N)N[4]
InChI Key	DOKVLJLABBCKOJ-UHFFFAOYSA-N[4]

## Synthesis of 6-Hydrazinyl-1,3,5-triazine-2,4-diamine

The synthesis of this asymmetrically substituted triazine requires a more controlled, stepwise approach compared to its trisubstituted counterpart. The differential reactivity of the chlorine atoms on cyanuric chloride at varying temperatures is key to this strategy.



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*Synthesis of 6-Hydrazinyl-1,3,5-triazine-2,4-diamine.*

Experimental Protocol:

A representative two-step synthesis is outlined below:

Step 1: Synthesis of 2-Chloro-4,6-diamino-1,3,5-triazine

- Cyanuric chloride is dissolved in a suitable solvent (e.g., acetone or THF).
- The solution is cooled to 0-5 °C.
- Two equivalents of aqueous ammonia are added dropwise while maintaining the low temperature.
- The reaction is stirred for several hours at this temperature to allow for the substitution of two chlorine atoms.
- The resulting intermediate, 2-chloro-4,6-diamino-1,3,5-triazine, precipitates and is isolated by filtration, washed, and dried.

Step 2: Synthesis of 6-Hydrazinyl-1,3,5-triazine-2,4-diamine

- The 2-chloro-4,6-diamino-1,3,5-triazine intermediate is suspended in a solvent such as ethanol.<sup>[2]</sup>
- An excess of hydrazine hydrate is added to the suspension.
- The reaction mixture is heated to reflux for several hours to replace the final, less reactive chlorine atom.<sup>[2]</sup>
- Upon cooling, the product precipitates from the solution.
- The final product is collected by filtration, washed with a suitable solvent, and dried.

## Applications and Research Interest

The primary interest in 6-hydrazinyl-1,3,5-triazine-2,4-diamine lies in its role as a versatile intermediate in drug discovery.

- **Anticancer Agents:** The triazine core is a known scaffold for various anticancer drugs. The hydrazinyl group can be derivatized, for example, by forming hydrazones with various aldehydes, to create a library of compounds for screening against cancer cell lines.[2][4] Studies have shown that substituted triazines can exhibit cytotoxic effects against cell lines like HeLa and HCT-116.[4]
- **Enzyme Inhibitors:** Triazine derivatives have been investigated as inhibitors for various enzymes, including carbonic anhydrase and cholinesterase, suggesting potential applications in treating neurological disorders.[4]
- **Antimicrobial Agents:** The s-triazine scaffold, when appropriately functionalized, has been shown to possess antibacterial and antifungal properties.[3]

## Safety and Handling

Similar to other triazine and hydrazine derivatives, this compound should be handled with appropriate safety precautions in a laboratory setting. This includes the use of PPE and working in a well-ventilated area.

## Conclusion and Future Perspectives

While a dedicated datasheet for **4,6-dihydrazinyl-1,3,5-triazin-2-amine** remains elusive, a comprehensive understanding of its chemistry can be built upon the well-established knowledge of its analogues, 2,4,6-trihydrazinyl-1,3,5-triazine and 6-hydrazinyl-1,3,5-triazine-2,4-diamine. The synthesis of the target compound would likely follow the principles of sequential nucleophilic substitution on cyanuric chloride, requiring careful control of stoichiometry and temperature to achieve the desired 2:1 ratio of hydrazine to amine substitution.

Based on the properties of its analogues, it can be postulated that **4,6-dihydrazinyl-1,3,5-triazin-2-amine** would be a nitrogen-rich solid with potential applications in both materials science and medicinal chemistry. The presence of two hydrazinyl groups would offer multiple sites for derivatization, making it a potentially valuable building block for more complex molecules. Further research is warranted to synthesize and characterize this specific triazine derivative to fully explore its properties and potential applications.

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